

Chemical Profile and Key Characteristics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Aminobenzenesulfonamide

CAS No.: 3306-62-5

Cat. No.: S006712

Get Quote

The table below summarizes the core chemical and physical properties of **2-Aminobenzenesulfonamide**.

Property	Description
Chemical Name	2-Aminobenzenesulfonamide (also known as orthanilamide or o-sulfanilamide) [1] [2]
CAS Number	3306-62-5 [3] [2]
Molecular Formula	C ₆ H ₈ N ₂ O ₂ S [3] [1]
Molecular Weight	172.20 g/mol [3] [1] [2]
Melting Point	155–157 °C [2]
Solubility	Sparingly soluble in DMSO; slightly soluble in methanol [2]. Water solubility: ~6.655 g/L at 24°C [2].
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature [2].

Primary Applications and Research Significance

This compound is primarily valued as a **key intermediate** in chemical synthesis, bridging the gap between basic research and potential therapeutic applications.

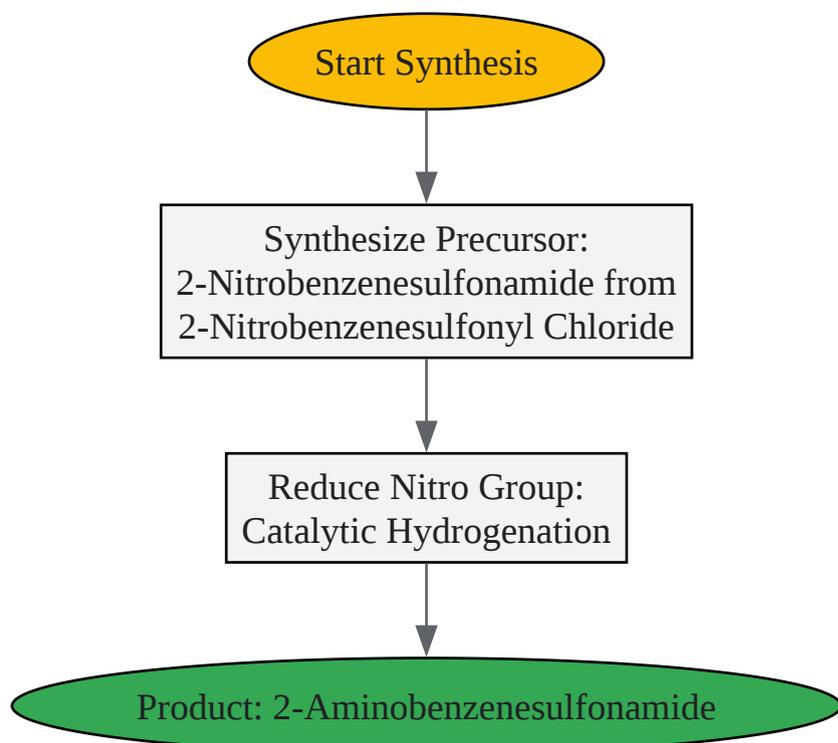
- **Pharmaceutical Intermediate:** Its primary industrial application is in the synthesis of more complex molecules. The global market for **2-Aminobenzenesulfonamide** is significantly driven by its use in pharmaceuticals, with this segment accounting for approximately **70% of the total market** [4]. It is a key precursor in the development of **carbonic anhydrase inhibitors (CAIs)**, which are being studied for their potential to treat various cancers, including hypoxic tumors [1] [5].
- **Dye Intermediate:** It is also used in the production of dyes and other specialty chemicals [4].

Synthesis and Experimental Protocols

A common and efficient laboratory synthesis involves the catalytic hydrogenation of a precursor compound.

Synthesis from 2-Nitrobenzenesulfonamide

This two-step process involves preparing the precursor and then reducing it to the target amine.



[Click to download full resolution via product page](#)

Synthesis pathway from precursor to final product.

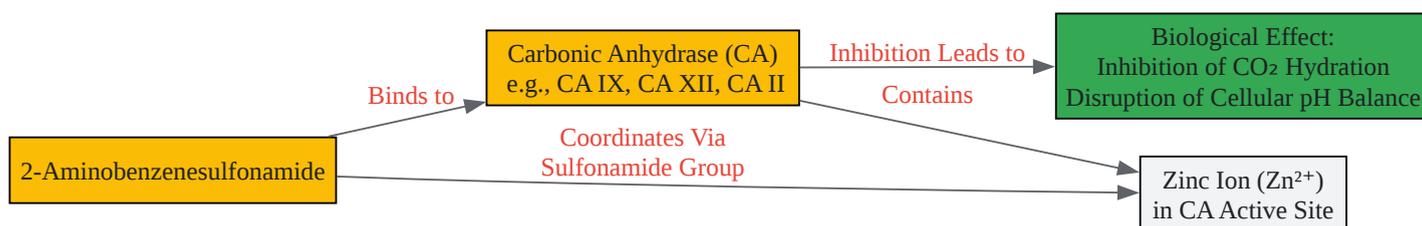
- **General Procedure** [3]:
 - **Reaction Setup:** 2-Nitrobenzenesulfonamide (80.0 g, 0.58 mol) is dissolved in methanol in the presence of a **palladium on carbon (Pd/C) catalyst (10.0 g, 13% w/w)** to achieve a 10% mass concentration.
 - **Hydrogenation:** The hydrogenation reaction is carried out at **60 °C** under **50 psi hydrogen pressure** and continued overnight.
 - **Work-up:** Upon completion, the catalyst is removed by filtration, and the filtrate is concentrated to yield **2-Aminobenzenesulfonamide** as an off-white solid.
 - **Yield:** This method typically provides a high yield of **95%** [3].

Biological Activity and Research Applications

2-Aminobenzenesulfonamide is a known inhibitor of certain carbonic anhydrase (CA) isoforms, enzymes that regulate pH and are implicated in cancer progression [1] [5].

Mechanism as a Carbonic Anhydrase Inhibitor

The compound exerts its activity by binding to the zinc ion within the enzyme's active site.



[Click to download full resolution via product page](#)

Inhibition mechanism: compound binds zinc ion in enzyme active site.

- **Key Experimental Findings:**
 - **Anticancer Research:** Derivatives of **2-Aminobenzenesulfonamide** are designed to selectively target CA isoforms overexpressed in cancer cells (like **hCA IX** and **XII**). These inhibitors can disrupt pH regulation in tumors, potentially inhibiting growth and metastasis [5].

- **Induction of Apoptosis:** Some derivatives, such as the compound "3c," have demonstrated the ability to inhibit cancer cell proliferation by **inducing reactive oxygen species (ROS)** and activating the mitochondrial apoptotic pathway [6].
- **Dual-Target Inhibition:** Recent studies also explore its derivatives as inhibitors of other cancer-related targets, such as **Dickkopf-1 (Dkk1)**, positioning them as potential dual-target therapeutic agents [7].

Usage Considerations in Research

- **Handling and Safety:** It is classified as an irritant (Hazard Statement **H319** - causes serious eye irritation). Precautionary measures include wearing eye protection (P305+P351+P338) [2].
- **In Vitro Bioassays:** For cell-based studies, stock solutions are often prepared in DMSO at high concentrations (e.g., 34 mg/mL, ~197 mM). The use of fresh, dry DMSO is critical as moisture can reduce solubility [1].
- **Design Strategy:** The "**tail approach**" is commonly used in drug design to enhance the potency and selectivity of **2-Aminobenzenesulfonamide** derivatives. This involves attaching specific chemical groups to the core structure to improve interactions with the target enzyme [5].

2-Aminobenzenesulfonamide's primary value lies in its role as a synthetic intermediate, particularly in the design of carbonic anhydrase inhibitors for oncology research. Its well-defined synthesis and mechanism of action make it a fundamental structure for developing new therapeutic agents.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 2-Aminobenzenesulfonamide | Carbonic Anhydrase inhibitor [selleckchem.com]
2. 2-Aminobenzenesulfonamide | 3306-62-5 [chemicalbook.com]
3. 2-Aminobenzenesulfonamide synthesis [chemicalbook.com]
4. Insights into 2-Aminobenzenesulfonamide Industry Dynamics [marketreportanalytics.com]
5. Development of novel amino-benzenesulfonamide ... [sciencedirect.com]

6. Novel derivative of aminobenzenesulfonamide (3c) ... [pmc.ncbi.nlm.nih.gov]

7. Synthesis, in vitro evaluation and computational modelling ... [nature.com]

To cite this document: Smolecule. [Chemical Profile and Key Characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b006712#what-is-2-aminobenzenesulfonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com